

Limonene Properties & Experimental Data

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Compound Focus: trans-Carane

CAS No.: 18968-23-5

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Property / Activity	Experimental Model / Context	Key Findings & Quantitative Data	Proposed Mechanism of Action
Anti-fibrotic [1]	Rat model of COVID-19-related pulmonary fibrosis (induced by bleomycin)	↓ Hydroxyproline (collagen indicator); ↓ expression of α -SMA, COL-I, COL-III; improved histology.	Inhibition of the PI3K/Akt/IKK-α/NF-κB p65 signaling pathway, reducing inflammation and fibrosis.
Anti-arrhythmic [2]	Isolated rat hearts and cardiomyocytes; In vivo rat arrhythmia model	↓ Heart rate (16.6% at 50 μ M); ↓ LVDP; inhibited isoproterenol effects; reduced arrhythmia score.	Blockade of β-adrenergic receptors (β-AR) in the heart.
Anti-inflammatory & Antioxidant [3]	Rat model of ulcerative colitis (induced by TNBS)	↓ Disease Activity Index; ↓ Colonic Mucosa Damage Index; ↓ TNF- α , IL-1 β , IL-6; ↑ SOD, GSH.	Suppression of iNOS, COX-2, PGE2 , and ERK signaling pathways; ↓ MMP-2 & MMP-9 expression.
Biocatalytic Conversion [4]	<i>Rhodococcus opacus</i> PWD4 cells in a chemostat culture	Converted D-limonene to (+)-trans-carveol with 94-97% yield; max specific activity: 14.7 U/g cells.	Hydroxylation in the 6-position by enzymes from the toluene degradation pathway.

Detailed Experimental Protocols

To help you evaluate the experimental evidence, here are the methodologies from the key studies on limonene:

- **Anti-fibrotic Activity Study [1]**

- **Model:** Male Sprague-Dawley (SD) rats with pulmonary fibrosis induced by intratracheal instillation of bleomycin.
- **Treatment:** D-limonene was administered after modeling. The control group received pirfenidone, a standard anti-fibrotic drug.
- **Analysis:** Histopathological examination (H&E staining), measurement of hydroxyproline content (key indicator of collagen deposition), and Western blot analysis to assess protein expression and phosphorylation in the PI3K/Akt/NF- κ B pathway.

- **Anti-arrhythmic Activity Study [2]**

- **Models:**
 - **Isolated hearts:** Rat hearts were treated with S-Limonene (10-50 μ M) and exposed to isoproterenol (a β -adrenoceptor agonist).
 - **Isolated cardiomyocytes:** Cells were treated with S-Limonene and dobutamine (another β -agonist) to measure sarcomere shortening.
 - **In vivo model:** Rats were given S-Limonene (1 mg/kg) in a caffeine/isoproterenol-induced arrhythmia model.
- **Measurements:** Electrocardiogram (ECG) parameters, left ventricular developed pressure (LVDP), sarcomere shortening, and L-type calcium current.

- **Anti-inflammatory Activity Study [3]**

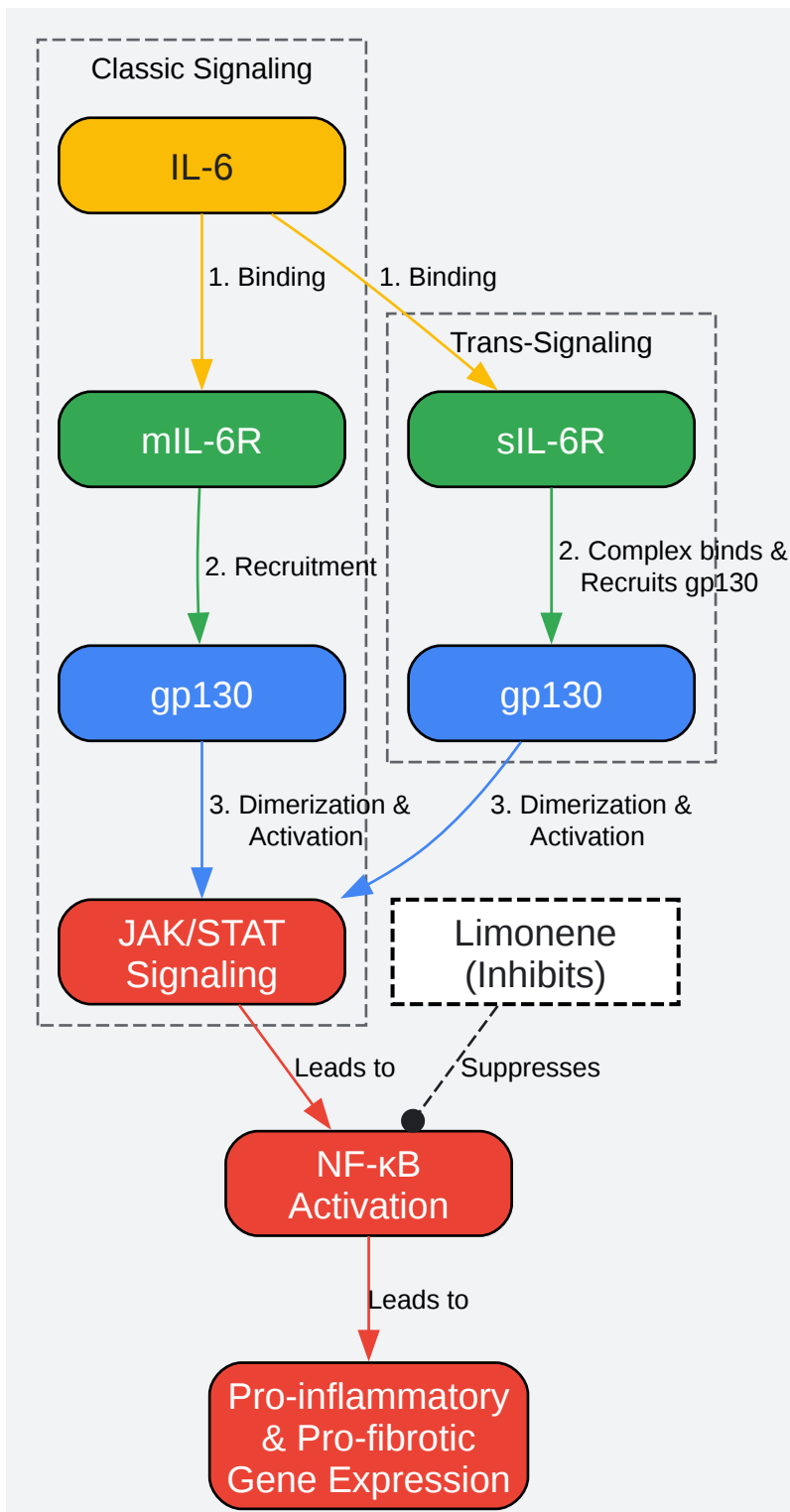
- **Model:** Healthy male SD rats with ulcerative colitis induced by 2,4,6-trinitrobenzenesulfonic acid (TNBS) enema.
- **Treatment:** Groups were given D-limonene (50 or 100 mg/kg) via gastric lavage for 7 days.
- **Analysis:** Disease Activity Index (DAI), Colonic Mucosa Damage Index (CMDI), ELISA for inflammatory cytokines (TNF- α , IL-1 β , IL-6) and antioxidants (SOD, GSH), and quantitative PCR for gene expression (MMP-2, MMP-9, TGF- β).

Limonene and the IL-6 Signaling Pathway

One of the identified mechanisms for limonene involves the PI3K/Akt pathway, which can interact with broader inflammatory signaling networks, such as those involving Interleukin-6 (IL-6). The table below differentiates between the two main modes of IL-6 signaling, which are relevant to inflammatory and fibrotic diseases.

Feature	IL-6 Classic Signaling	IL-6 Trans-Signaling
Receptor Complex	IL-6 binds to membrane-bound IL-6R (mIL-6R) , then recruits gp130 [5] [6].	IL-6 binds to soluble IL-6R (sIL-6R) , then the complex recruits membrane-bound gp130 [5] [6].
Cellular Targets	Limited to cells expressing mIL-6R (e.g., hepatocytes, some leukocytes) [5].	Virtually all cells, as gp130 is ubiquitously expressed [5].
Primary Function	Homeostatic (e.g., acute phase response, liver regeneration) [7].	Pro-inflammatory; implicated in chronic inflammation and disease [5] [7].

The following diagram illustrates these two pathways and highlights the points where research suggests limonene may exert an inhibitory effect.



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